

An In-depth Technical Guide to 4-(4-Ethylpiperazin-1-ylmethyl)benzylamine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(4-Ethylpiperazin-1-ylmethyl)benzylamine

Cat. No.: B1320382

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available physical and chemical data for the compound **4-(4-Ethylpiperazin-1-ylmethyl)benzylamine**. Due to the limited availability of experimental data in peer-reviewed literature, this guide also includes predicted properties and general experimental protocols applicable to the synthesis, purification, and analysis of this and structurally related compounds.

Chemical and Physical Data

A summary of the known and predicted physicochemical properties of **4-(4-Ethylpiperazin-1-ylmethyl)benzylamine** is presented below. It is important to note that some of these values are predicted and should be confirmed through experimental validation.

Table 1: Physical and Chemical Properties of **4-(4-Ethylpiperazin-1-ylmethyl)benzylamine**

Property	Value	Source
IUPAC Name	4-((4-ethylpiperazin-1-yl)methyl)benzylamine	-
CAS Number	914349-67-0	[1]
Molecular Formula	C ₁₄ H ₂₃ N ₃	[1]
Molecular Weight	233.35 g/mol	[1]
Physical Form	Solid	
Boiling Point (Predicted)	351.8 ± 32.0 °C	[2]
Melting Point	Data not available	-
Solubility	Data not available	-
pKa	Data not available	-

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **4-(4-Ethylpiperazin-1-ylmethyl)benzylamine** is not readily available in the published literature, a plausible synthetic route can be conceptualized based on established organic chemistry principles for the formation of similar substituted benzylamines. A potential synthetic workflow is outlined below.

Conceptual Synthetic Pathway

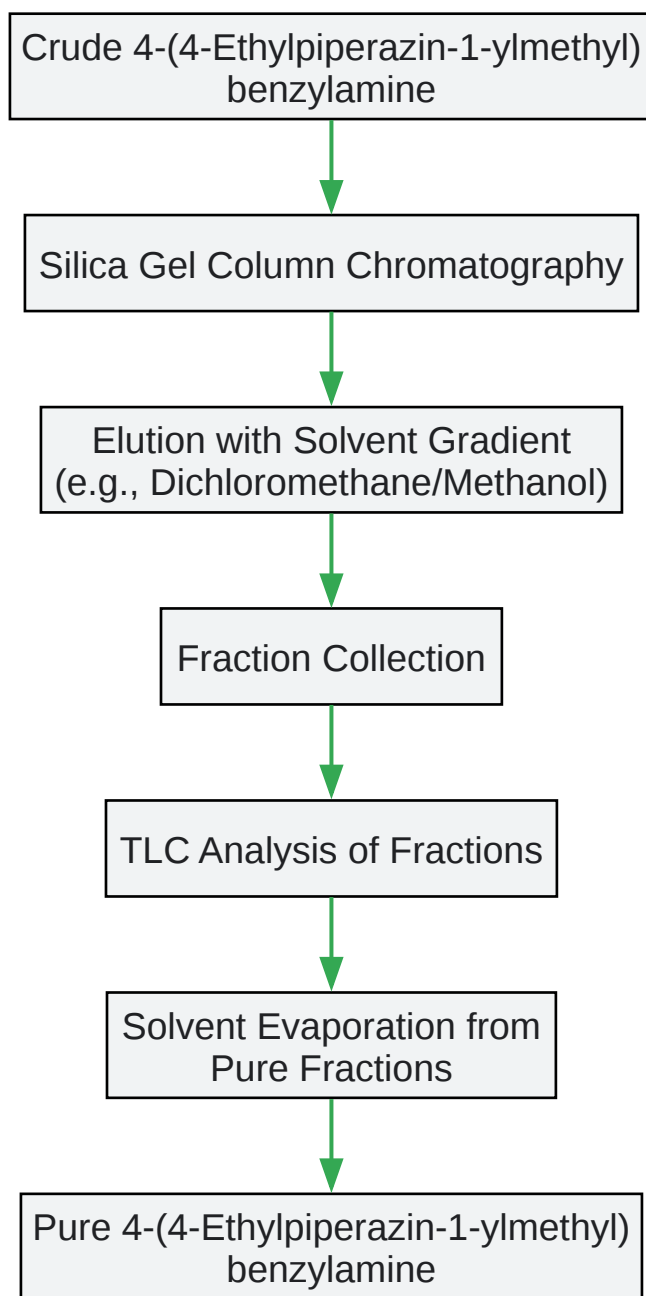
A common method for the synthesis of such compounds involves the reductive amination of a corresponding aldehyde with a piperazine derivative.

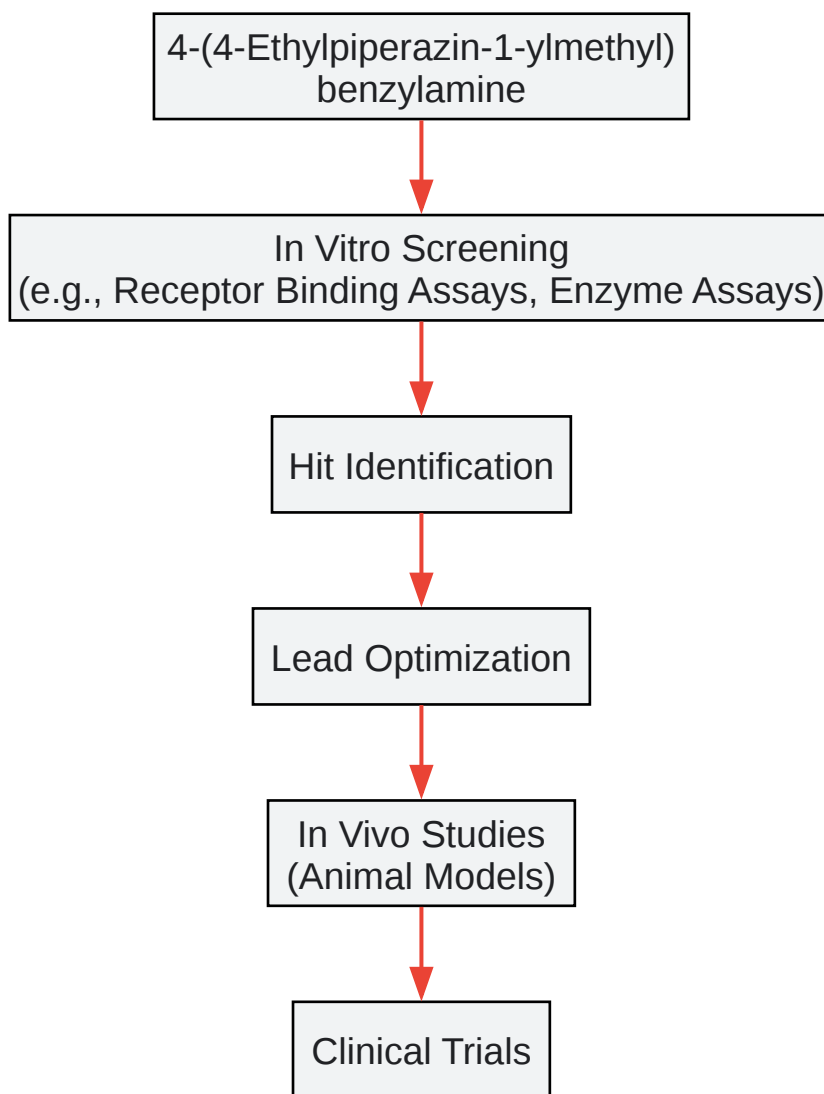
Nitrile Reduction
(e.g., LiAlH₄, H₂/Raney Ni)

Reduction
(e.g., NaBH₄, H₂/Pd-C)

1-ethylpiperazine







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References

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